

4-Hexen-3-one FEMA 3352 flavoring agent

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Compound Focus: 4-Hexen-3-one

CAS No.: 50396-87-7

Cat. No.: S3317472

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Chemical Profile Summary

The table below summarizes the core identification and regulatory information for **4-Hexen-3-one**.

| **Category** | **Details** | | :--- | :--- | | **CAS Registry Number** | 2497-21-4 [1] [2] [3] | | **FEMA Number** | 3352 [1] [2] [3] | | **JECFA Number** | 1125 [1] [2] [3] | | **Systematic Name** | **4-Hexen-3-one** [2] [3] | | **Molecular Formula** | C₆H₁₀O [2] [3] [4] | | **Molecular Weight** | 98.14 g/mol [2] [5] | | **Chemical Structure** | **IUPAC Name:** hex-4-en-3-one [3] **SMILES:** CCC(=O)C=CC [3] [4] | | **Regulatory Status** | • **FEMA GRAS:** Yes, as a flavoring agent [1] [6]. • **CoE Number:** 718 [3]. • **Use Limits:** Council of Europe limits: Foods (1 ppm); Beverages (1 ppm) [3]. |

Physicochemical & Safety Data

The following table details the quantitative physicochemical properties and safety information crucial for R&D and handling.

Property	Value / Description
Physical Appearance	Colourless to pale yellow clear liquid [3] [4]
Assay/Purity	Available commercially from ≥92% to 98% [2] [3] [4]

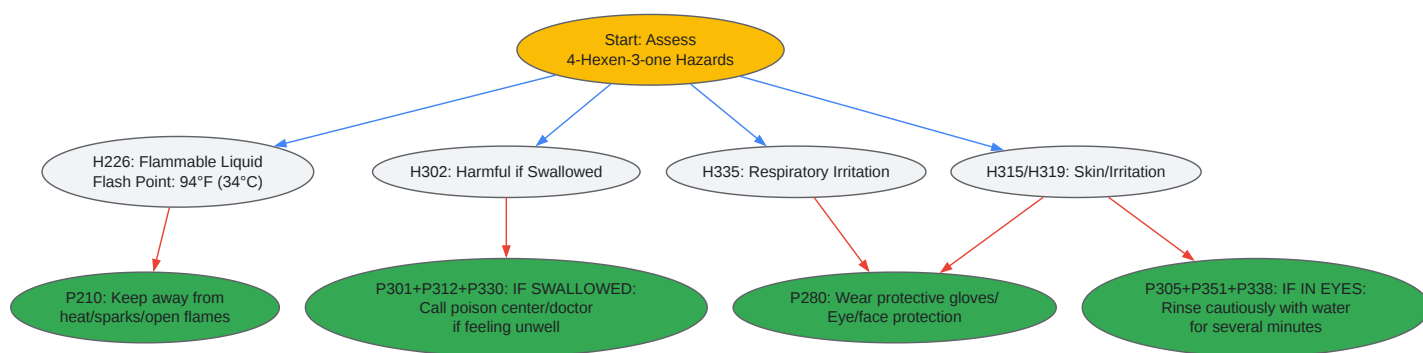
Property	Value / Description
Boiling Point	135-137 °C (lit.) [2] [5]
Density	0.858 g/mL at 25 °C (lit.) [2] [5]
Refractive Index	1.43500 to 1.44300 @ 20.00 °C [3]
Flash Point	94 °F (34.44 °C) [2] [3]
LogP (o/w)	1.09 [2] [5] / 1.20 (est) [3]
Odor Profile	Pungent, ethereal, spicy, green, tropical, metallic [2] [3]
Taste Profile	At 20 ppm: Etherial, whiskey-like, metallic, fruity with tropical nuances [3]
Organoleptic Use Level	Recommended smelling concentration: ≤1.00% in propylene glycol [3]
GHS Hazard Codes	GHS02 (Flammable), GHS07 (Warning) [2]
Signal Word	Warning [2]
Hazard Statements	H226 (Flammable liquid), H302 (Harmful if swallowed), H315-H319 (Causes skin/eye irritation), H335 (May cause respiratory irritation) [2] [7]
Transport Classification	UN 1224, Packing Group III, Hazard Class 3 [2]

Applications and Biological Role

4-Hexen-3-one is primarily used as a flavoring agent in food and beverages due to its unique sensory profile [3] [8]. Its biological roles extend beyond flavoring as it is also identified as a **plant metabolite** and a **human metabolite**, indicating its presence and potential interaction in biological systems [8].

Safety and Handling Workflow

The following diagram outlines the key safety considerations and handling procedures for **4-Hexen-3-one** based on its GHS classification and physicochemical properties.



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*Handling procedures for **4-Hexen-3-one** based on GHS hazard statements. Always refer to the full SDS before use.*

Practical Considerations for Researchers

- **Sourcing:** The compound is available from multiple global suppliers (e.g., Sigma-Aldrich, BOC Sciences, Beijing LYS) in quantities ranging from grams to kilograms [2] [3] [9].
- **Storage:** Store sealed in a dry place at room temperature, and keep in a flammables area due to its low flash point [2] [4].
- **Use in Formulations:** Given its high odor strength and low recommended use level (0.01-1 ppm in finished products), precise dosing is critical in experimental formulations [3].

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